

# optimizing picoxystrobin application nitrogen interaction

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## Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

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## Frequently Asked Questions (FAQs)

- **Q1: What is the overall effect of combining picoxystrobin with nitrogen on wheat? A:** Adding **picoxystrobin** to a triazole fungicide program and supplementing with nitrogen has been shown to improve disease control, delay leaf senescence, and consistently increase grain yield and thousand-grain weight. While a small reduction in grain protein concentration can sometimes occur, this can be effectively compensated for by applying extra nitrogen, such as foliar urea at anthesis [1].
- **Q2: How does picoxystrobin affect fungal physiology? A:** **Picoxystrobin** is a Quinone outside inhibitor (QoI) fungicide. Its primary mode of action is to target the cytochrome bc1 complex in the mitochondrial respiration chain, inhibiting electron transport and blocking ATP synthesis. Research on *Neopestalotiopsis clavispora* has shown that this leads to increased fungal cell membrane permeability and a severe reduction in cellular ATP production [2].
- **Q3: What is the typical sensitivity range of fungal pathogens to picoxystrobin? A:** Sensitivity can vary by pathogen species and strain. The table below summarizes the sensitivity of *Neopestalotiopsis clavispora*, as determined by in vitro assays [2].

Test Method	Pathogen	EC <sub>50</sub> Range (µg/mL)	Mean EC <sub>50</sub> (µg/mL)
Mycelial Growth Inhibition	<i>Neopestalotiopsis clavispora</i>	0.0062 - 0.0658	0.0282 ± 0.0148
Spore Germination Inhibition	<i>Neopestalotiopsis clavispora</i>	0.0014 - 0.0099	0.0048 ± 0.0022

- **Q4: What is the resistance risk for fungi against picoxystrobin? A:** The risk appears manageable in some pathosystems. Studies on *Neopestalotiopsis clavispora* found that although **picoxystrobin**-resistant mutants could be generated in the lab, they suffered a fitness penalty. These mutants showed reduced conidium production and pathogenicity compared to their wild-type progenitors [2]. No mutations were detected in the Cytb gene in these mutants, suggesting a possible alternative resistance mechanism [2].

## Experimental Protocols & Methodologies

### Protocol for In Vitro Fungicide Sensitivity Assay

This protocol is adapted from established methods for determining the sensitivity of fungal pathogens to **picoxystrobin** [2].

- **Key Materials:**
  - **Fungicide:** Technical grade **picoxystrobin** (e.g., 98% purity).
  - **Stock Solution:** Dissolve in methanol to a concentration of 10 mg/mL and store at 4°C.
  - **Media:** Alkyl Ester Agar (AEA) media.
  - **Inhibitor:** Salicylhydroxamic acid (SHAM), added to media at 50 µg/mL to suppress the alternative oxidase pathway in fungi.
  - **Test Organism:** Pure cultures of the target fungal pathogen.
- **Procedure:**
  - **Prepare Media:** Dilute the **picoxystrobin** stock solution to create a series of concentrations in AEA media amended with SHAM. Common test concentrations may range from 0.015625 to

0.5 µg/mL.

- **Inoculate:** Take mycelial plugs (e.g., 4 mm diameter) from the edge of a 5-day-old colony and place them onto the center of the prepared AEA plates.
- **Incubate:** Incubate the plates at a suitable temperature (e.g., 28°C) for a set period (e.g., 7 days).
- **Measure and Calculate:** Measure the colony diameter in two perpendicular directions. The median effective concentration (EC<sub>50</sub>) is calculated based on the inhibition rates of mycelial growth across the different concentrations.

## Protocol for Assessing Physiological Effects on Fungi

To investigate the physiological impact of **picoxystrobin** on fungal cells, you can measure ATP biosynthesis and cell membrane permeability [2].

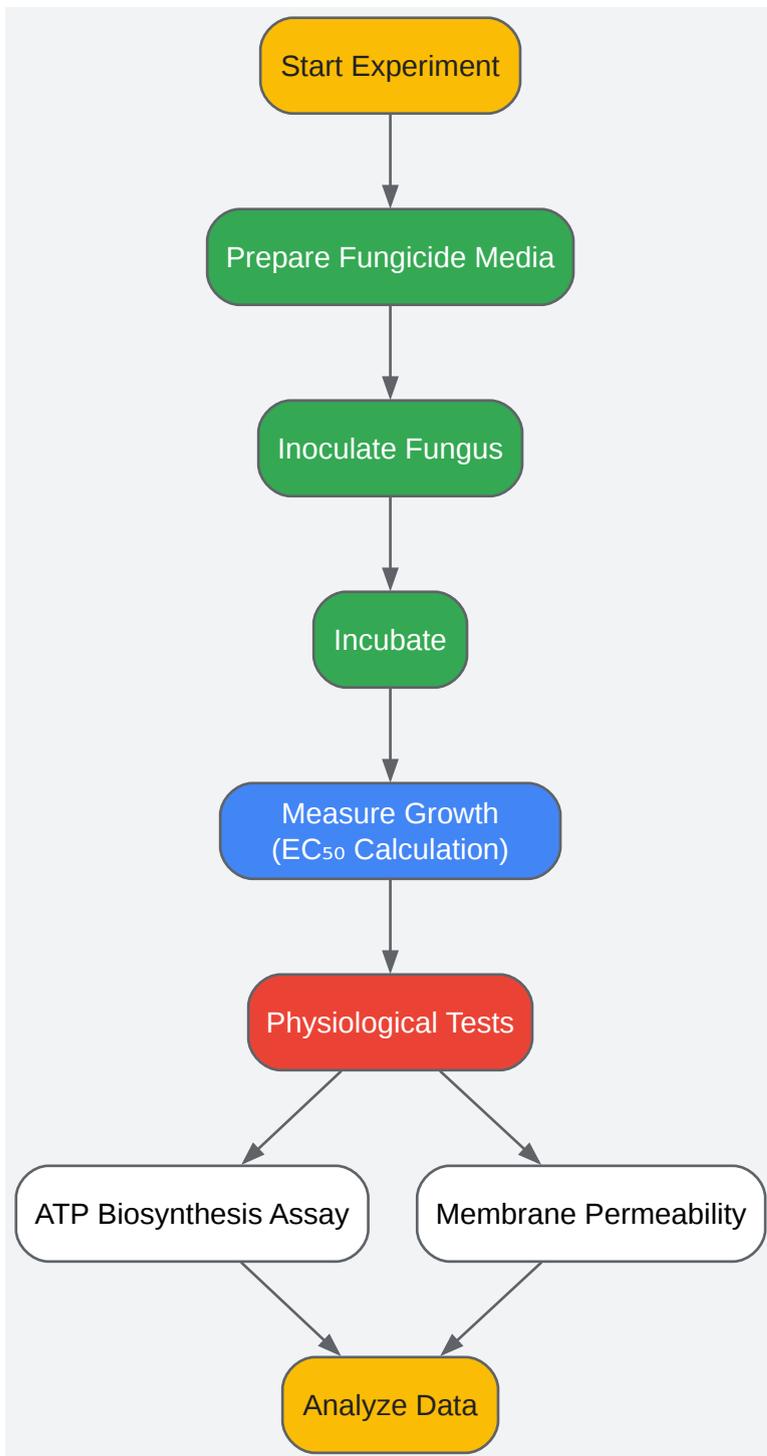
- **ATP Biosynthesis Assay:**

- Culture the fungus in liquid media (e.g., Yeast Extract Peptone Dextrose broth) with and without **picoxystrobin** treatment.
- Use a commercial ATP assay kit (e.g., luciferin-luciferase based) to measure and compare the ATP levels in the fungal mycelia from treated and control groups.

- **Cell Membrane Permeability Assay:**

- This can be assessed by measuring the relative electrical conductivity of the fungal suspension.
- Harvest mycelia, wash, and place them in a sterile distilled water solution.
- Use a conductivity meter to measure the electrolyte leakage from the mycelia over time after **picoxystrobin** treatment. An increase in conductivity indicates higher membrane permeability and damage.

The diagram below illustrates the experimental workflow for evaluating a fungicide's efficacy and effects.



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## Protocol for In Planta Field Evaluation

This protocol outlines how to evaluate the combined effect of **picoxystrobin** and nitrogen on crops like winter wheat [1].

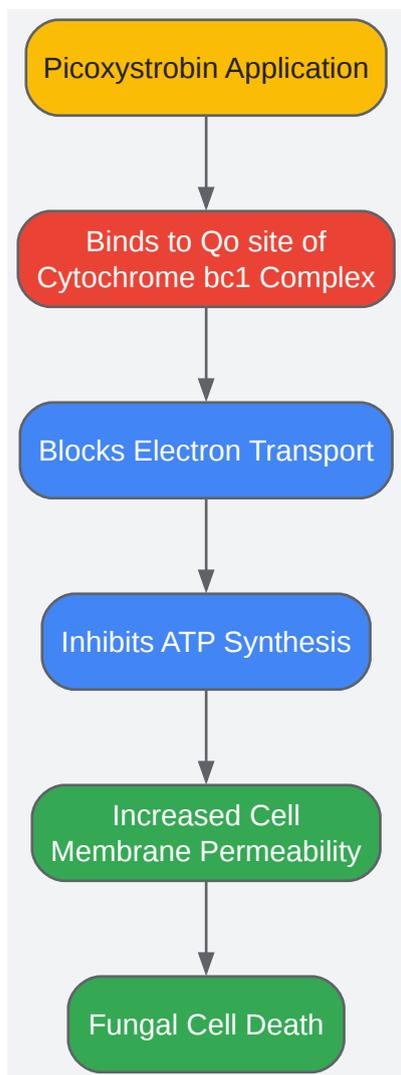
- **Key Materials:**

- **Fungicides: Picoxystrobin**, triazole fungicide (e.g., epoxiconazole as a base program).
- **Nitrogen Source:** Foliar urea solution (e.g., 40 kg N ha<sup>-1</sup>) or granular fertilizer.
- **Experimental Design:** Field plots with a randomized block design.

- **Procedure:**

- **Apply Fungicide:** Apply **picoxystrobin** (e.g., at the start of stem extension) in addition to a base triazole program. Include control plots that receive only the base program.
- **Apply Nitrogen:** Apply the foliar nitrogen (e.g., at anthesis) or granular nitrogen (e.g., at flag leaf emergence) to the designated plots.
- **Assess Disease & Senescence:** Monitor disease levels and record the senescence of the flag leaf over time.
- **Evaluate Yield and Quality:** At harvest, measure key parameters: grain yield, thousand grain weight, specific weight, Hagberg falling number, blackpoint, and protein concentration.

The diagram below summarizes the established mode of action of **picoxystrobin** at the cellular level.



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## References

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2. Inhibitory Effect and Control Efficacy of Picoxystrobin ... [mdpi.com]

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